Application Notes and Protocols for IG-105 Administration in Murine Cancer Models

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Compound of Interest

Compound Name:	*IG-105*
CAS No.:	*905978-63-4*
Cat. No.:	*B1683851*

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Introduction

IG-105, chemically known as N-(2,6-dimethoxypyridine-3-yl)-9-methylcarbazole-3-sulfonamide, is a novel small molecule tubulin inhibitor belonging to the carbazole sulfonamide class of compounds.[1][2] Preclinical studies have demonstrated its potent anticancer activity in a range of human tumor cell lines, including those exhibiting multi-drug resistance.[1][3] In vivo, **IG-105** has shown significant efficacy in murine models of human cancer, both as a monotherapy and in combination with standard chemotherapeutic agents.[1] Its mechanism of action involves binding to the colchicine site on tubulin, thereby inhibiting microtubule polymerization, leading to cell cycle arrest in the M-phase and subsequent apoptosis.[1][3][4] These application notes provide a summary of the available preclinical data and detailed protocols for the administration of **IG-105** in murine cancer models.

Data Presentation

The following table summarizes the quantitative data from in vivo studies of **IG-105** in murine cancer models.

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Murine Model	Cancer Cell Line	Treatment Regimen	Tumor Growth Inhibition (TGI)	Survival	Reference
Nude Mice	Bel-7402 (Hepatoma)	100 mg/kg IG-105, i.p., q2d	81%	Not Reported	[1]
Nude Mice	Bel-7402 (Hepatoma)	275 mg/kg IG-105, i.p., q2d	100% (complete inhibition)	Not Reported	[1]
Nude Mice	MCF-7 (Breast Cancer)	Not specified, but similar therapeutic response to Bel-7402 model	Not specified	Not Reported	[1]

i.p.: intraperitoneal; q2d: every 2 days

Experimental Protocols

In Vivo Antitumor Efficacy Study of IG-105 in a Xenograft Murine Model

This protocol describes a general procedure for evaluating the antitumor activity of **IG-105** in nude mice bearing human tumor xenografts, based on published preclinical studies.[1]

1. Materials and Reagents:

- **IG-105**
- Vehicle solution (e.g., sterile saline, PBS with a solubilizing agent like DMSO and/or Cremophor EL)
- Human cancer cell line (e.g., Bel-7402 hepatoma or MCF-7 breast cancer)

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- Cell culture medium (e.g., DMEM or RPMI-1640) with supplements (e.g., 10% FBS, 1% penicillin-streptomycin)
- Matrigel (optional, for enhancing tumor take rate)
- Athymic nude mice (e.g., BALB/c nude), female, 6-8 weeks old
- Sterile syringes and needles (25-27 gauge)
- Calipers for tumor measurement
- Animal balance
- Anesthesia (e.g., isoflurane)
- 70% ethanol for disinfection

2. Animal Handling and Acclimatization:

- All animal procedures should be performed in accordance with institutional guidelines and approved by the Institutional Animal Care and Use Committee (IACUC).
- Upon arrival, mice should be acclimatized for at least one week under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity, ad libitum access to food and water).

3. Tumor Cell Implantation:

- Culture the selected human cancer cell line to ~80% confluency.
- Harvest the cells by trypsinization, wash with sterile PBS, and resuspend in sterile PBS or culture medium at a concentration of 5 x 107 cells/mL.
- For subcutaneous implantation, inject 100 µL of the cell suspension (containing 5 x 106 cells) into the right flank of each mouse. The use of Matrigel (mixed 1:1 with the cell suspension) is recommended to improve tumor establishment.

4. Tumor Growth Monitoring and Group Randomization:

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- Monitor the mice for tumor growth. Tumor volume can be calculated using the formula: Volume = (length x width2) / 2.
- When the average tumor volume reaches approximately 100-150 mm3, randomize the mice into treatment and control groups (n=8-10 mice per group).

5. Preparation and Administration of **IG-105**:

- Prepare a stock solution of **IG-105** in a suitable solvent (e.g., DMSO).
- On the day of administration, dilute the stock solution with the appropriate vehicle to the desired final concentrations (e.g., 10 mg/mL for the 100 mg/kg dose, assuming a 100 µL injection volume for a 20g mouse).
- Administer **IG-105** via intraperitoneal (i.p.) injection every 2 days (q2d). The control group should receive an equivalent volume of the vehicle solution following the same schedule.

6. Efficacy Evaluation:

- Measure tumor volume and body weight every 2-3 days.
- Monitor the mice for any signs of toxicity, such as weight loss, lethargy, or ruffled fur.
- The study endpoint is typically reached when the tumors in the control group reach a predetermined size (e.g., 1500-2000 mm3) or after a specific duration of treatment.
- At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., histology, biomarker analysis).
- Calculate the Tumor Growth Inhibition (TGI) using the formula: TGI (%) = [1 - (average tumor volume of treated group / average tumor volume of control group)] x 100.

Visualizations

Signaling Pathway of **IG-105** in Cancer Cells

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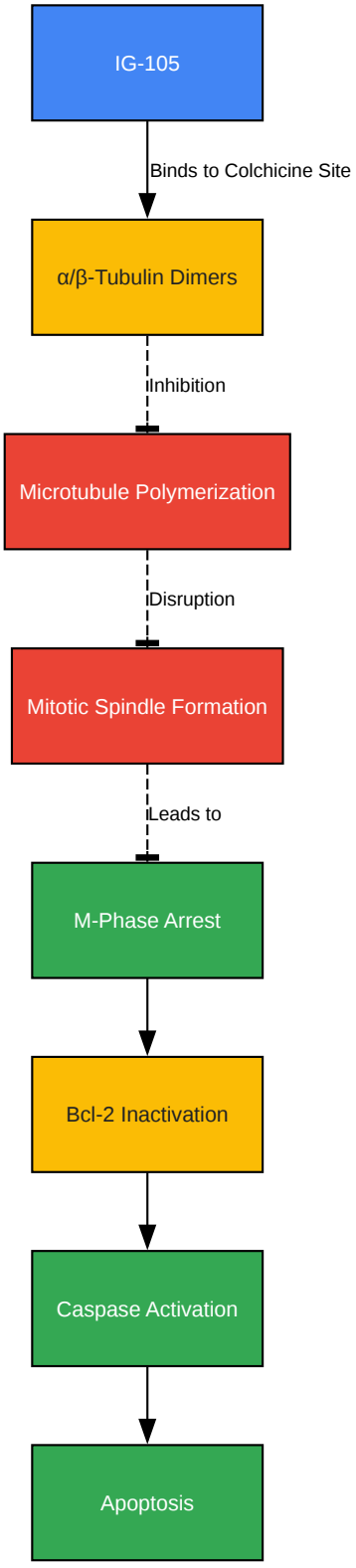
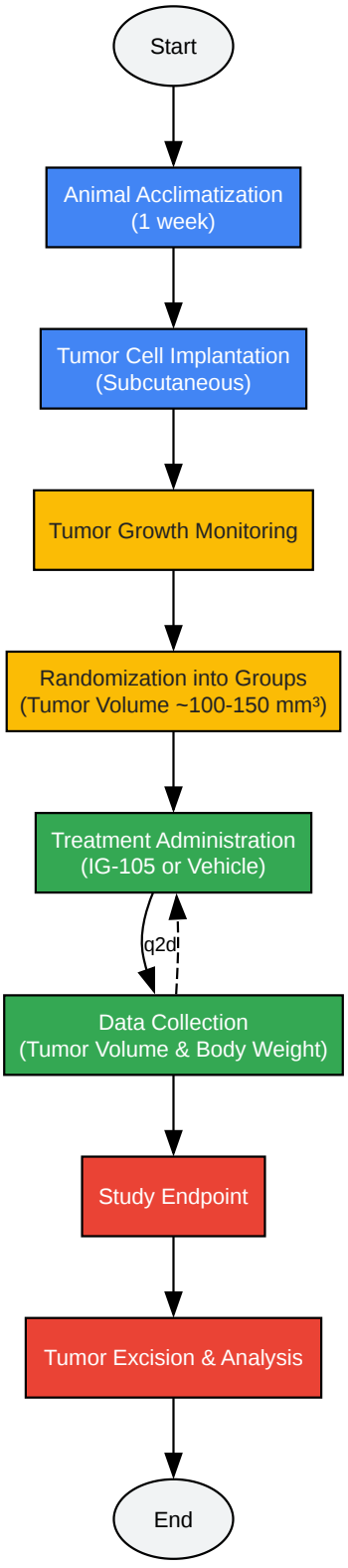
IG-105 Mechanism of Action



In Vivo Efficacy Study Workflow



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